

octyl silanetriol safety data and handling protocols

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Compound Focus: Silanetriol, octyl-

CAS No.: 31176-12-2

Cat. No.: S1900807

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Chemical Identification and Data Gaps

The table below summarizes the available identification and predicted property information for octyl silanetriol.

Property	Value
CAS Number	31176-12-2 [1] [2]
Molecular Formula	$C_8H_{20}O_3Si$ [1] [2]
Molecular Weight	192.33 g/mol [1]
Synonyms	Trihydroxy(octyl)silane; octyl-Silanetriol [1] [2]
Density	1.018 ± 0.06 g/cm ³ (Predicted) [1]
Boiling Point	304.3 ± 25.0 °C (Predicted) [1]
pKa	13.28 ± 0.53 (Predicted) [1]

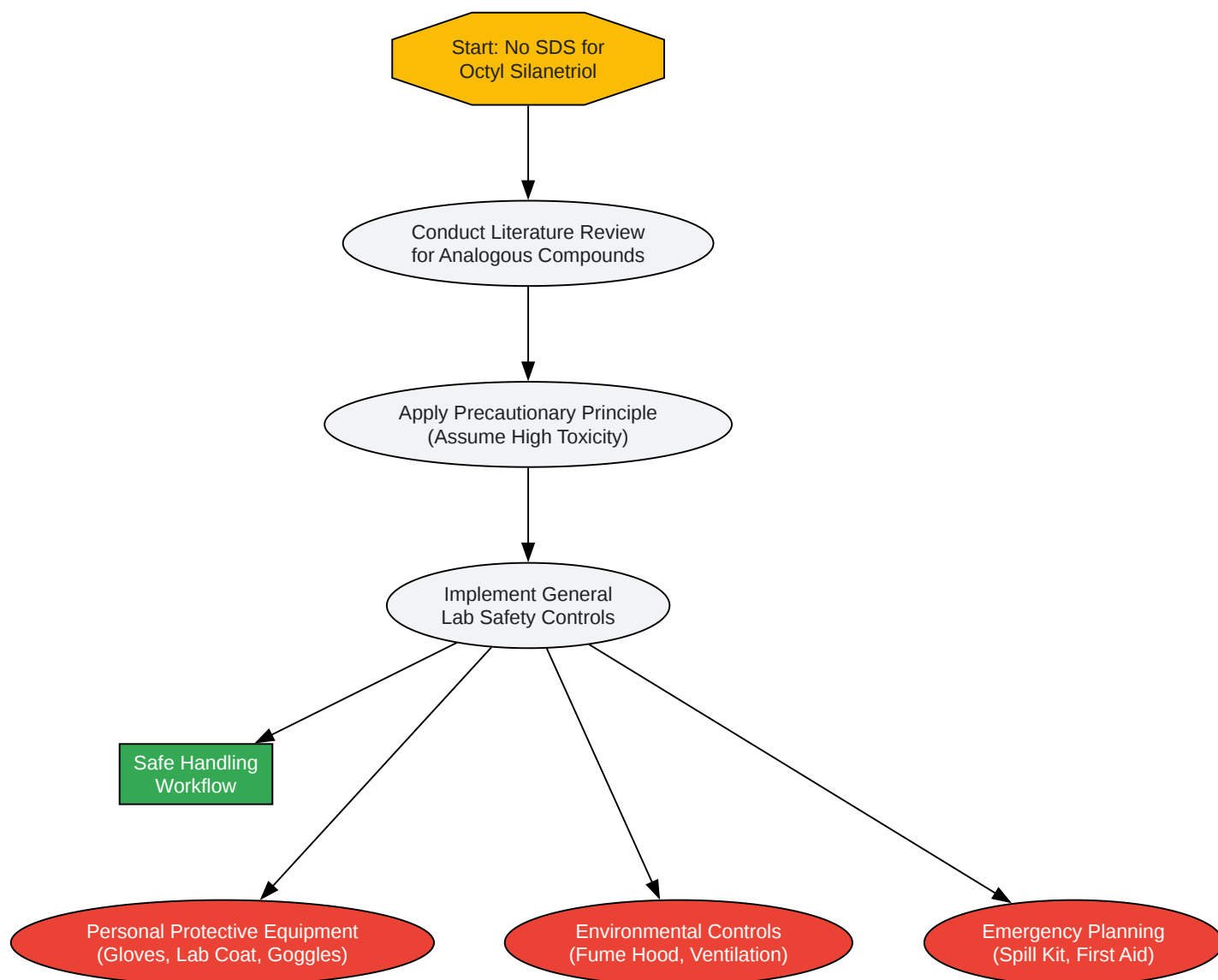
One source notes that the sale of this product may be prohibited due to patent laws, which could limit public information availability [1].

Recommended Safety and Handling Approach

In the absence of specific data, the following general principles for handling chemical substances should be applied in a research setting. Always consult your institution's safety officer.

- **Assume Caution:** Without a Safety Data Sheet (SDS), treat the compound as potentially hazardous. Implement strict controls.
- **Personal Protective Equipment (PPE):** Use appropriate gloves, lab coats, and safety goggles. Based on the compound's nature, consider respiratory protection if dust or aerosols are generated.
- **Handling Environment:** Always work in a well-ventilated area, preferably a **fume hood**, to avoid inhalation and prevent aerosol formation.
- **Storage:** Store in a cool, dry, and well-ventilated place. Keep the container tightly sealed and away from incompatible materials.
- **Emergency Planning:** Ensure that emergency procedures, including spill containment and first-aid measures (like flushing eyes/skin with water), are understood before beginning work.

To manage the risks associated with using this material, you can follow the logical workflow below.



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References

1. , Silanetriol - CAS#: 31176-12-2 octyl [chemicalbook.com]
2. , Silanetriol - | CAS#:31176-12-2 | Chemsrcoctyl [chemsrc.com]

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